

Solubility of Ammonium bromide-d4 in different solvents.

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Compound of Interest

Compound Name: Ammonium bromide-d4

Cat. No.: B12404938

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An In-depth Technical Guide to the Solubility of **Ammonium Bromide-d4**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ammonium bromide-d4 (ND_4Br) is the deuterated form of ammonium bromide, an inorganic salt with various applications in pharmaceuticals, photography, and as a flame retardant. In research and drug development, particularly in pharmacokinetic and metabolic studies, the use of isotopically labeled compounds like **Ammonium bromide-d4** is crucial for tracing and quantification. A thorough understanding of its solubility in different solvents is fundamental for its effective application in experimental and formulation contexts.

Note on Deuterated vs. Non-deuterated Data: Specific quantitative solubility data for **Ammonium bromide-d4** is not readily available in the published literature. However, the isotopic substitution of hydrogen with deuterium is not expected to significantly alter the macroscopic property of solubility for a simple inorganic salt like ammonium bromide. Therefore, the solubility data for non-deuterated ammonium bromide (NH_4Br) is presented here as a reliable proxy.

Quantitative Solubility Data

The solubility of ammonium bromide in various solvents is summarized in the table below. The data is compiled from multiple sources and presented in grams of solute per 100 grams or 100

mL of solvent at specified temperatures.

Solvent	Temperature (°C)	Solubility (g/100g solvent)	Solubility (g/100mL solvent)
Water	0	60.6	59.5
10	66.6	97	
20	74.2		
25	78.3		
30	81.8		
40	89.7		
50	97.6		
60	104.9		
80	119.3		
100	145.6[1]		
Methanol	0	10.62	
20	12.33		
40	14.07		
Ethanol	0	3.06	
19	3.22		
20	3.36		
40	4.26		
78	10[1]		
1-Propanol	25	1.18	
Acetone	General	Soluble	
Diethyl Ether	15	0.123	
Ammonia (liquid)	-33.9	90.75	
0	137.9		

25	237.9	
Sulfur Dioxide	0	0.059
25	0.052	
Ethyl Acetate	General	Practically Insoluble

Qualitative Solubility Summary:

- Freely Soluble: Water, Methanol, Ethanol, Acetone, Ammonia[1][2]
- Slightly Soluble: Diethyl Ether[1]
- Practically Insoluble: Ethyl Acetate

Experimental Protocol for Solubility Determination

The following is a generalized methodology for determining the solubility of a salt like **Ammonium bromide-d4** at various temperatures. This protocol is based on the principle of creating a saturated solution and then determining the concentration of the solute.

Materials and Equipment:

- **Ammonium bromide-d4**
- Selected solvent(s)
- Analytical balance
- A series of sealable glass vials or test tubes
- A temperature-controlled water bath or heating/cooling system
- Calibrated thermometer or temperature probe
- Magnetic stirrer and stir bars
- Volumetric flasks and pipettes

- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for concentration measurement (e.g., HPLC, IC, or gravimetric analysis)

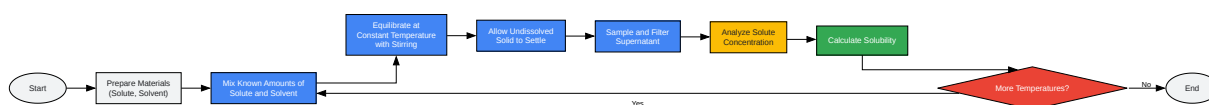
Procedure:

- Preparation of Solvent: Ensure the solvent is of high purity to avoid interferences.
- Addition of Solute and Solvent: Accurately weigh a known amount of **Ammonium bromide-d4** and add it to a vial containing a precise volume or mass of the solvent.
- Equilibration:
 - Place the vial in the temperature-controlled bath set to the desired temperature.
 - Stir the mixture vigorously to facilitate dissolution.
 - Allow the mixture to equilibrate for a sufficient period to ensure a saturated solution is formed. This may range from several hours to days, depending on the solvent and temperature.
- Phase Separation:
 - Once equilibrium is reached, stop stirring and allow the undissolved solid to settle.
 - Carefully extract a sample of the supernatant (the clear liquid phase) using a pre-heated or pre-cooled syringe to match the equilibration temperature, and immediately filter it to remove any suspended solid particles.
- Concentration Analysis:
 - Accurately dilute the filtered supernatant to a known volume.
 - Analyze the concentration of **Ammonium bromide-d4** in the diluted solution using a suitable analytical technique.

- Alternatively, a known mass of the saturated solution can be taken, the solvent evaporated, and the mass of the remaining solute determined gravimetrically.
- Data Calculation:
 - Calculate the solubility as the mass of the solute per unit mass or volume of the solvent at the specified temperature.
- Repeat for Different Temperatures: Repeat the procedure at various temperatures to construct a solubility curve.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining solubility.



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Caption: Workflow for determining the solubility of a salt.

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References

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